

An In-Depth Technical Guide to the Solubility of 2-Mercaptopropanol

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Compound of Interest

Compound Name: *2-Mercaptopropanol*

Cat. No.: *B1266664*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Mercaptopropanol** (CAS: 3001-64-7). While specific quantitative solubility data is not readily available in public domain literature, this document outlines the predicted solubility based on the molecule's physicochemical properties and established chemical principles. Furthermore, it provides detailed experimental protocols to enable researchers to determine precise solubility values in various solvent systems, a critical step for applications in chemical synthesis, formulation, and drug development.

Introduction to 2-Mercaptopropanol

2-Mercaptopropanol (also known as 2-thio-1-propanol) is an organic compound featuring both a hydroxyl (-OH) and a thiol (-SH) functional group. Its chemical structure, $\text{CH}_3\text{CH}(\text{SH})\text{CH}_2\text{OH}$, imparts a polar nature to the molecule, which is the primary determinant of its solubility behavior. The presence of these functional groups allows **2-Mercaptopropanol** to act as both a hydrogen bond donor and acceptor, significantly influencing its interaction with various solvents. Understanding its solubility is crucial for designing reaction conditions, developing purification strategies, and formulating products where it is used as a reagent, intermediate, or stabilizing agent.

Solubility Profile of 2-Mercaptopropanol

Based on its molecular structure and the general principle of "like dissolves like," a qualitative solubility profile for **2-Mercaptopropanol** can be predicted. The presence of the polar hydroxyl and thiol groups suggests high affinity for polar solvents.

Table 1: Predicted Qualitative Solubility of 2-Mercaptopropanol in Various Solvents

Solvent Class	Solvent	Predicted Solubility	Rationale
Polar Protic	Water	Miscible	Capable of strong hydrogen bonding with the hydroxyl and thiol groups of 2-Mercaptopropanol. [1]
Methanol	Miscible	Short-chain alcohol, highly polar, forms strong hydrogen bonds. [1]	
Ethanol	Miscible	Similar to methanol, readily solvates the polar functional groups. [1]	
Polar Aprotic	Acetone	Soluble	Can accept hydrogen bonds and has a moderate polarity, making it a good solvent for polar organic molecules. [1]
Diethyl Ether	Soluble	The ether oxygen can act as a hydrogen bond acceptor, facilitating dissolution. [1]	
Tetrahydrofuran (THF)	Soluble	A polar aprotic solvent capable of solvating the molecule.	

Non-Polar	Toluene	Sparingly Soluble	The non-polar aromatic ring has limited interaction with the polar functional groups of 2-Mercaptopropanol.
Hexane	Insoluble	As a non-polar aliphatic hydrocarbon, it is a poor solvent for polar compounds due to the dominance of London dispersion forces.	

Factors Influencing Solubility

The solubility of **2-Mercaptopropanol** is not only dependent on the solvent but also on various physical conditions.

- Temperature: For most solid-in-liquid solutions, solubility increases with temperature. While **2-Mercaptopropanol** is a liquid at room temperature, its miscibility with certain solvents might be temperature-dependent.
- pH (in Aqueous Solutions): The thiol group (-SH) is weakly acidic. In basic aqueous solutions, it can be deprotonated to form a thiolate anion (-S⁻), which would significantly increase its water solubility due to the formation of an ion-dipole interaction.
- Purity of Solute and Solvent: Impurities in either the **2-Mercaptopropanol** or the solvent can affect the measured solubility.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility data, a standardized experimental procedure is required. The following protocol describes a common and reliable method for determining the equilibrium

solubility of a liquid solute like **2-Mercaptopropanol** in a given solvent.

Objective:

To determine the equilibrium solubility of **2-Mercaptopropanol** in a selected solvent at a specified temperature (e.g., 25 °C).

Materials and Equipment:

- **2-Mercaptopropanol** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Thermostatically controlled shaker or water bath
- Calibrated flasks or vials
- Syringes and syringe filters (e.g., 0.45 μm PTFE or nylon)
- Gas chromatograph (GC) with a suitable detector (e.g., FID) or an HPLC system
- Pipettes and other standard laboratory glassware

Procedure: Shake-Flask Method

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Mercaptopropanol** to a known volume or mass of the chosen solvent in a sealed vial or flask. The presence of a distinct undissolved phase of **2-Mercaptopropanol** is necessary to ensure saturation.
 - Place the sealed container in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C ± 0.5 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.

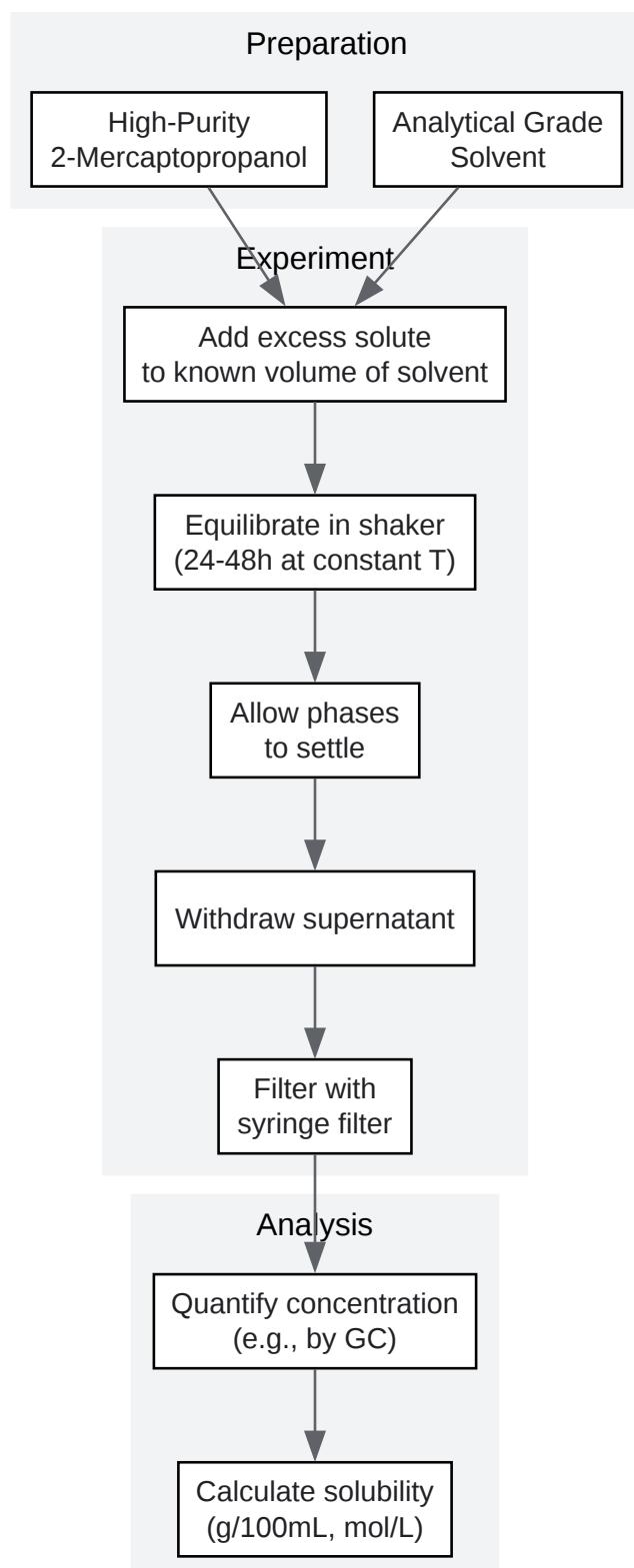
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the container to rest in the constant temperature bath for at least 2 hours to allow for complete phase separation.
 - Carefully withdraw a known volume of the supernatant (the solvent phase) using a syringe.
 - Immediately pass the collected sample through a syringe filter into a pre-weighed, clean vial. This step is crucial to remove any undissolved micro-droplets of **2-Mercaptopropanol**.
- Quantification of Solute:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Prepare a series of calibration standards of **2-Mercaptopropanol** in the same solvent.
 - Analyze the filtered saturated solution and the calibration standards using a suitable analytical method, such as Gas Chromatography (GC).
 - From the calibration curve, determine the concentration of **2-Mercaptopropanol** in the saturated solution.

Calculation of Solubility:

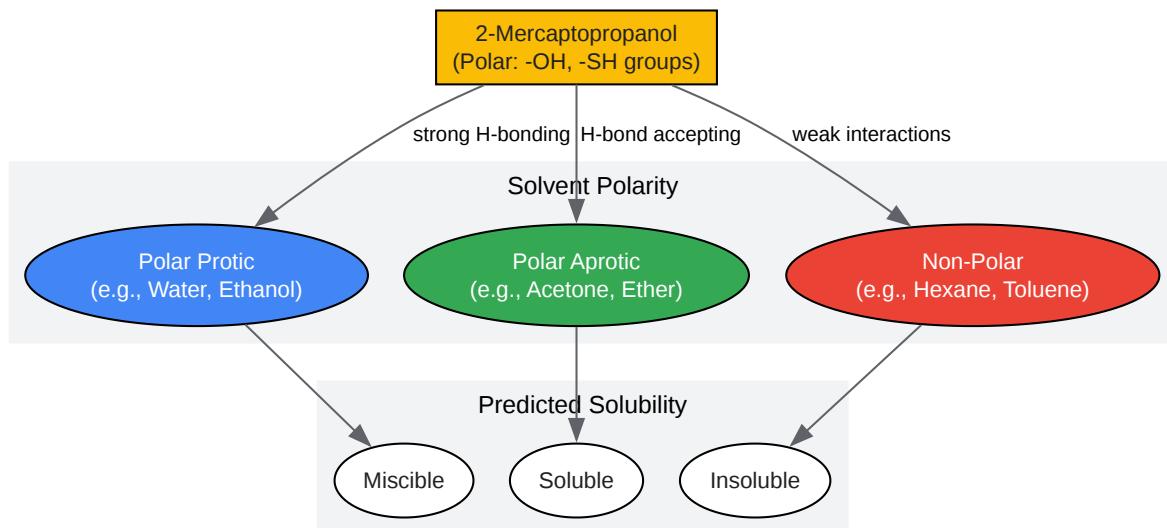
- Solubility in g/100 mL:
 - From the GC analysis, you will obtain the concentration in terms like mg/mL. Convert this to g/100 mL.
 - Solubility (g/100 mL) = Concentration (g/mL) × 100
- Solubility in mol/L:
 - Calculate the molar mass of **2-Mercaptopropanol** ($C_3H_8OS \approx 92.16 \text{ g/mol}$).
 - Solubility (mol/L) = Solubility (g/L) / Molar Mass (g/mol)

Visualizing Experimental and Logical Workflows

The following diagrams, generated using Graphviz, illustrate the key processes described in this guide.

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Caption: Workflow for experimental solubility determination of **2-Mercaptopropanol**.

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Caption: Relationship between solvent polarity and predicted solubility.

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References

- 1. chembk.com [chembk.com]
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